

understanding the molecular targets of Antibiofilm agent-6

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Compound of Interest

Compound Name: Antibiofilm agent-6

Cat. No.: B12377597

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Part 1: DJK-6 - A Promising Anti-Biofilm Peptide

DJK-6 is a 12-amino acid D-enantiomeric peptide designed for enhanced protease resistance and potent antibiofilm activity. It has demonstrated broad-spectrum efficacy against biofilms of various Gram-negative pathogens, including multidrug-resistant strains.^[1]

Quantitative Data Summary

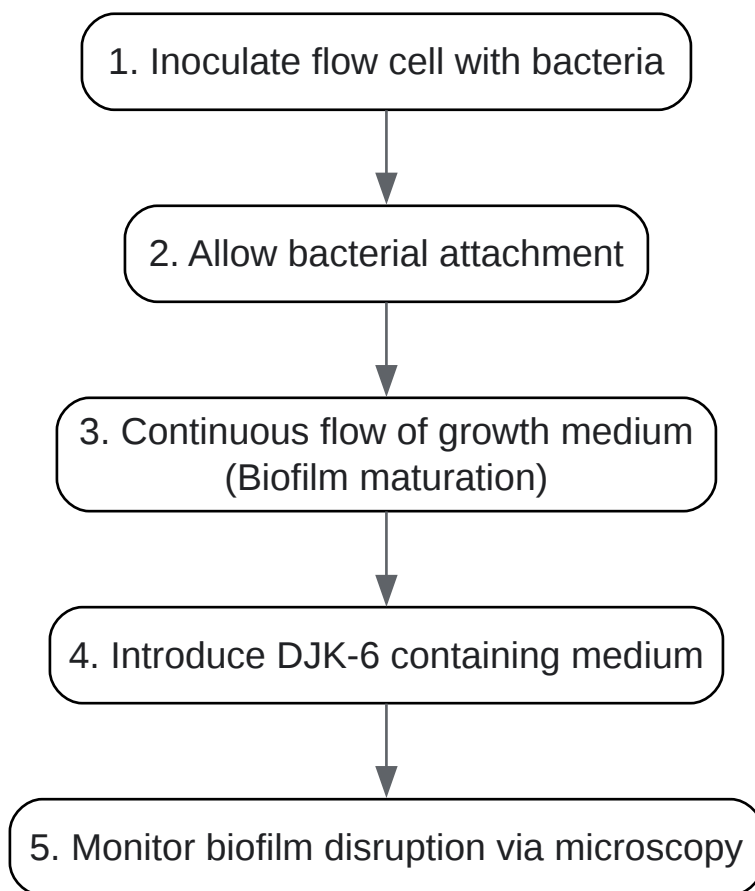
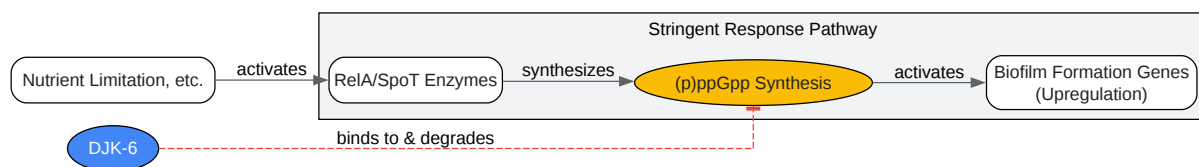
The following table summarizes the quantitative data available for the antibiofilm activity of DJK-6.

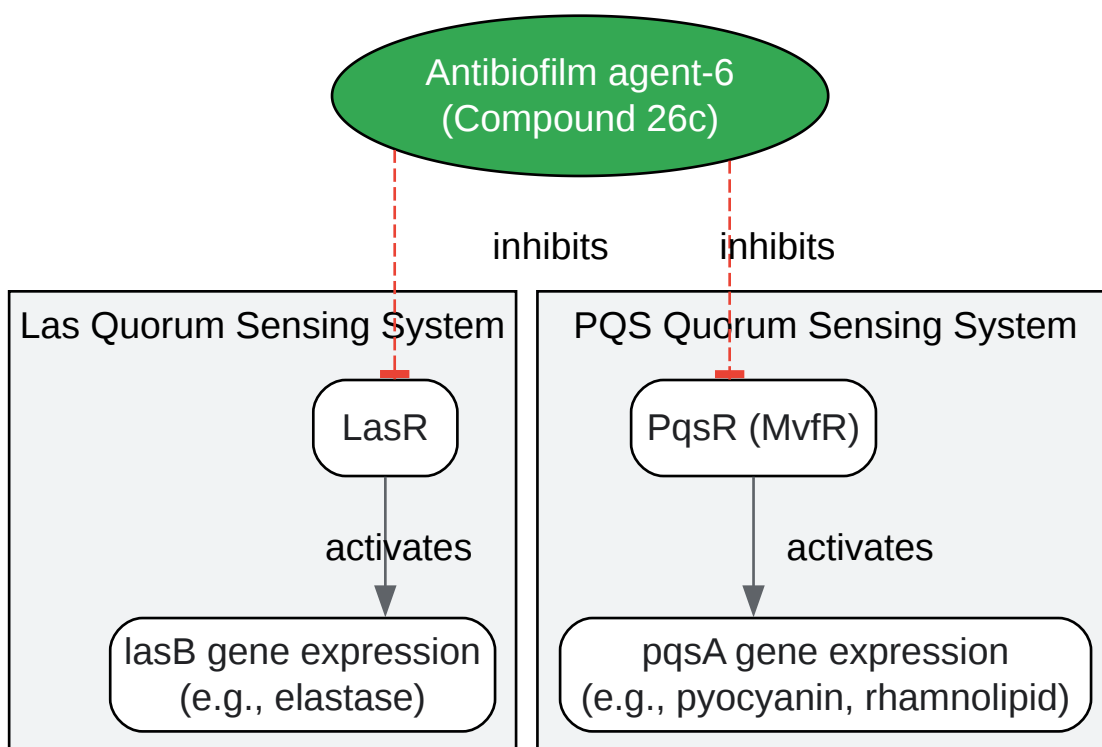
Parameter	Organism	Value	Reference
MBIC ₅₀	<i>Pseudomonas aeruginosa</i> PA14	0.8 - 4 µg/mL	[1][2]
Synergistic Fold Reduction in Antibiotic Concentration	Various Gram-negative pathogens	Up to 64-fold	[1][2]
Bacterial Killing in Dentin Biofilms (3 min exposure)	<i>Enterococcus faecalis</i>	78.3%	[3]
Bacterial Killing in Dentin Biofilms (3 min exposure)	Multispecies biofilm	75%	[3]

Molecular Target and Signaling Pathway

The primary molecular target of DJK-6 is the intracellular stringent response signaling molecule, guanosine pentaphosphate and tetraphosphate ((p)ppGpp).[1][4][5] The stringent response is a highly conserved stress response in bacteria that is activated by nutrient limitation and other stressors, leading to a downregulation of growth-related processes and an upregulation of stress survival genes, including those involved in biofilm formation.

DJK-6 exerts its antibiofilm effect by binding to and triggering the degradation of (p)ppGpp.[2][4] This prevents the intracellular accumulation of this alarmone, thereby inhibiting the stringent response and subsequent biofilm formation.





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